

Technical Guide: Trimethyl-d6-amine (N,N-Dimethyl-d6)

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Compound of Interest

Compound Name: *TRIMETHYL-D6-AMINE
(DIMETHYL-D6)*

CAS No.: *16585-35-6*

Cat. No.: *B1144195*

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Strategic Sourcing, Chemical Profiling, and Application in Drug Development

Executive Summary

Trimethyl-d6-amine (CAS: 347840-14-6) is a specialized stable isotope-labeled reagent where two methyl groups are fully deuterated (

) and one remains non-deuterated (

). Unlike the fully deuterated Trimethylamine-d9, this specific isotopologue serves two distinct, high-value functions in pharmaceutical research:

- **Regulatory Compliance:** It is a critical impurity standard for Rifabutin and related rifamycin antibiotics, used to validate analytical methods for quality control.
- **Metabolic Engineering:** It serves as a probe for N-demethylation pathways, allowing researchers to differentiate between specific methyl group metabolic liabilities using the Kinetic Isotope Effect (KIE).

This guide details the verified supply chain, technical specifications, and a self-validating protocol for utilizing this reagent in reductive amination.

Chemical Profile & Specifications

Feature	Specification
Chemical Name	Trimethyl-d6-amine Hydrochloride (N,N-Dimethyl-d6)
CAS Number	347840-14-6 (HCl Salt) / 593-81-7 (Unlabeled Parent)
Molecular Formula	
Molecular Weight	101.61 g/mol (Salt) / 65.15 g/mol (Free Base)
Isotopic Purity	
Chemical Purity	
Physical Form	White to off-white hygroscopic solid (HCl salt)
Solubility	Highly soluble in water, methanol, DMSO; insoluble in non-polar solvents. [1] [2] [3]
Handling	Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at -20°C.

Structural Distinction

It is vital to distinguish this compound from its analogs to avoid procurement errors:

- Trimethylamine-d9:

(Fully deuterated). Used when total mass shift (+9 Da) is required.

- Dimethylamine-d6:

[\[4\]](#) The precursor secondary amine, often used to synthesize trimethyl-d6 moieties via methylation.

- Trimethyl-d6-amine:

. The specific mixed-isotope target of this guide.

Verified Supply Chain & Sourcing

The supply chain for mixed-isotope methylamines is niche. Most general chemical suppliers (e.g., Sigma-Aldrich) typically stock the fully deuterated d9 variant or the d6-dimethylamine precursor. For the specific **Trimethyl-d6-amine (dimethyl-d6)**, the following specialized manufacturers are the authoritative sources.

Tier 1: Primary Manufacturers (GMP/GLP Capable)

These suppliers synthesize the material and provide comprehensive Certificates of Analysis (CoA) including isotopic enrichment data (

-NMR, MS).

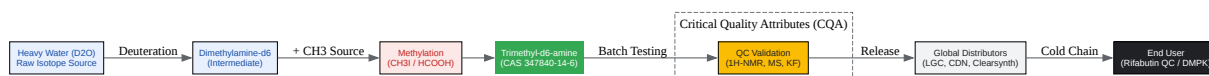
Supplier	Product Code	Pack Sizes	Notes
LGC Standards / TRC	TRC-A629273	1mg, 10mg, 50mg	Listed explicitly as "Impurity" for Rifabutin. High-tier documentation.
CDN Isotopes	D-3732	0.05g, 0.1g	Major global source for deuterated isotopes. Often distributed by others.
Clearsynth	CS-C-01719	Custom	Strong presence in India/Asia. Good for bulk custom synthesis.

Tier 2: Distributors

- Qmx Laboratories: Distributes CDN Isotopes products in Europe.
- Eurisotop: Major European distributor for CIL and others; may custom order the d6 variant.

Supply Chain Visualization

The following diagram illustrates the flow from raw isotope production to the final research application, highlighting critical QC checkpoints.



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Figure 1: Supply chain workflow for Trimethyl-d6-amine, from isotope enrichment to end-user delivery.

Core Applications & Mechanisms

A. The "Deuterium Switch" in Metabolic Stability

The N-methyl group is a metabolic "soft spot," frequently targeted by Cytochrome P450 enzymes for demethylation. By replacing Hydrogen with Deuterium (D), the carbon-deuterium (

) bond is significantly stronger than the carbon-hydrogen (

) bond due to the lower zero-point energy.

- Mechanism: Primary Kinetic Isotope Effect (KIE).
- Outcome: The rate of C-D bond cleavage is reduced ().
- Application: Researchers use Trimethyl-d6-amine to synthesize drug candidates where only two methyls are deuterated. If metabolic clearance is dominated by demethylation of these specific groups, the drug's half-life () increases.

B. Regulatory Impurity Standard (Rifabutin)

In the synthesis of Rifabutin, N-dealkylation or incomplete methylation can lead to impurities. Trimethyl-d6-amine is used as a surrogate standard in LC-MS assays. The +6 Da mass shift allows the impurity to be co-eluted with the natural impurity but spectrally resolved, ensuring precise quantification without matrix interference.

Protocol: Self-Validating Reductive Amination

Objective: Install the Dimethyl-d6-amine moiety onto a primary amine or aldehyde substrate using the reagent.

Note: Since Trimethyl-d6-amine is a tertiary amine, it is often the product of interest. However, if you are using Dimethylamine-d6 (the precursor often confused with the title compound) to create a trimethyl-d6 motif, follow this protocol.

Materials

- Reagent: Dimethylamine-d6 HCl (CAS 53170-19-7) or Trimethyl-d6-amine (as a standard). [\[5\]](#)
- Substrate: Target Aldehyde/Ketone.
- Reductant: Sodium Triacetoxyborohydride ().
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).

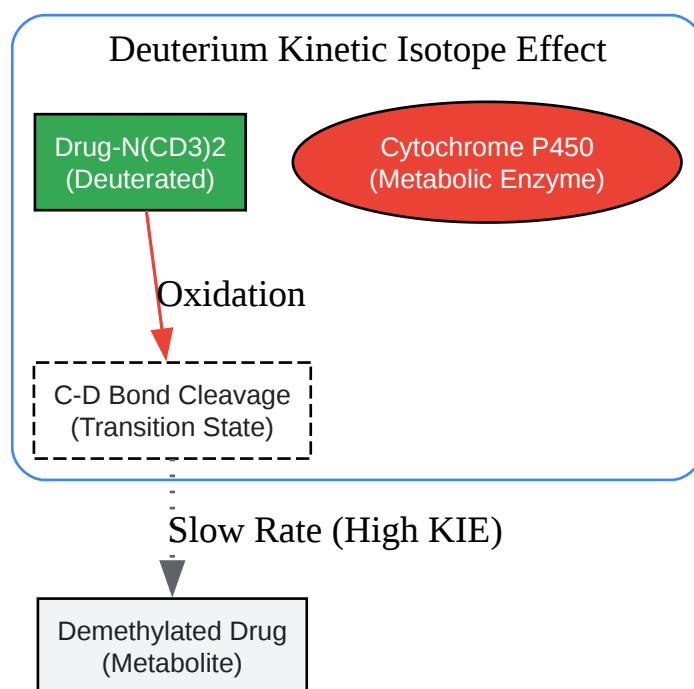
Step-by-Step Workflow

- Free Basing (Critical): The commercial reagent is an HCl salt.
 - Action: Suspend Dimethylamine-d6 HCl in DCM. Add 1.1 eq of Triethylamine (TEA) or Diisopropylethylamine (DIPEA). Stir for 10 min.
- Imine Formation:

- Action: Add the substrate (Aldehyde) to the mixture. Add Activated Molecular Sieves (4Å) to scavenge water. Stir for 30-60 min at Room Temp.
- Reduction:
 - Action: Cool to 0°C. Add 1.5 eq of STAB. Allow to warm to RT and stir overnight.
- Validation (The "Self-Validating" Step):
 - Action: Perform LC-MS on an aliquot.
 - Pass Criteria: Look for the M+6 mass shift relative to the non-deuterated standard.
 - Proton NMR Check: The
 - NMR should show the absence of the dimethyl singlet (usually ~2.2 ppm) that would appear in the non-deuterated product. The disappearance of this peak confirms high isotopic enrichment.

Metabolic Pathway Visualization

The following diagram demonstrates how the deuterated amine resists metabolic degradation.



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Figure 2: The Kinetic Isotope Effect (KIE) mechanism where C-D bonds resist P450-mediated oxidative dealkylation.

References

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